

# Personal protective equipment for handling BMS-986365

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## Compound of Interest

Compound Name: BMS-986365

Cat. No.: B12382607

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## Essential Safety and Handling Guide for BMS-986365

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **BMS-986365**. It offers procedural, step-by-step guidance for safe operational and disposal plans.

Disclaimer: One available Safety Data Sheet (SDS) for **BMS-986365** states it is "Not a hazardous substance or mixture"[1]. However, it is also described as a "potent" and "highly potent" compound, which suggests significant biological activity at low concentrations[2][3]. Given this conflicting information, a conservative approach to safety is strongly recommended. The following guidelines are based on best practices for handling potent pharmaceutical compounds.

## Personal Protective Equipment (PPE)

The appropriate level of personal protective equipment is critical to minimize exposure risk. The following table summarizes the recommended PPE for handling **BMS-986365**.

PPE Category	Item	Specifications and Usage Notes
Hand Protection	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves. Change the outer glove immediately upon contamination.
Eye Protection	Safety Goggles with Side-Shields	Must be worn at all times in the laboratory where BMS-986365 is handled.
Body Protection	Disposable, Long-Sleeved Gown	Gowns should be seamless with tight-fitting elastic or knit-closed cuffs and close in the back. <sup>[4]</sup> Change gowns every two to three hours or immediately after a spill. <sup>[4]</sup> For higher-risk activities, consider coveralls ("bunny suits") for head-to-toe protection. <sup>[4]</sup>
Respiratory Protection	N95 Respirator or Higher	A respirator is recommended, especially when handling the powdered form of the compound. <sup>[4]</sup> For activities with a higher risk of aerosolization, a Powered Air-Purifying Respirator (PAPR) may be necessary. <sup>[5]</sup>
Foot Protection	Disposable Shoe Covers	To be worn over laboratory-appropriate footwear.

## Handling Procedures

### Receiving and Unpacking:

- Visually inspect the package for any signs of damage or leakage upon receipt.

- Wear appropriate PPE, including a respirator, when unpacking hazardous drugs that are not in plastic containers, in case of spills or breaks during shipping.[\[4\]](#)
- Confirm that the primary container is sealed and intact.
- Verify the product identity and quantity against the shipping documents.

#### Weighing and Solution Preparation:

- All handling of powdered **BMS-986365** should be performed in a certified chemical fume hood, biological safety cabinet, or a glove box to minimize inhalation exposure.
- Use dedicated equipment (spatulas, weigh boats, etc.) for handling the compound.
- When preparing solutions, add the solvent to the solid to minimize dust generation. **BMS-986365** is soluble in DMSO.[\[6\]](#)
- After handling, decontaminate all surfaces and equipment.

#### Storage:

- Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.[\[1\]](#)
- In Solvent: Store at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)[\[7\]](#)
- Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[\[1\]](#)

## Spill Management Workflow

In the event of a spill, follow the established emergency protocol. The following diagram illustrates a general workflow for managing a chemical spill.



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Caption: Workflow for managing a chemical spill.

## Disposal Plan

All waste contaminated with **BMS-986365** should be treated as hazardous chemical waste.

- Solid Waste:
  - Collect all contaminated solid waste (e.g., gloves, gowns, shoe covers, weigh boats, paper towels) in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste:
  - Collect all liquid waste containing **BMS-986365** in a sealed, labeled, and appropriate hazardous waste container.
- Sharps Waste:
  - Dispose of any contaminated sharps (e.g., needles, razor blades) in a designated sharps container for hazardous chemical waste.
- Final Disposal:
  - Arrange for the disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.

By adhering to these guidelines, researchers can minimize their risk of exposure and ensure the safe handling and disposal of **BMS-986365**. Always consult your institution's specific safety

protocols and the most up-to-date Safety Data Sheet before beginning any work with a new chemical.

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## References

- 1. abmole.com [abmole.com]
- 2. aiha.org [aiha.org]
- 3. BMS-986365 - TargetMol Chemicals Inc [bioscience.co.uk]
- 4. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 5. Handling & Processing of Potent Compounds: A Holistic Approach - IPS [ipsdb.com]
- 6. selleckchem.com [selleckchem.com]
- 7. medchemexpress.com [medchemexpress.com]
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